

# Chemical Composition and Basic Properties

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Carbarstone

CAS No.: 121-59-5

Cat. No.: S522663

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**Carbarstone** is a phenylarsonic acid derivative. The table below summarizes its fundamental chemical identification and physical properties [1] [2].

Property	Description
Chemical Name	[4-(Carbamoylamino)phenyl]arsonic acid [1] [2]
CAS Registry Number	121-59-5 [1] [2]
Molecular Formula	$C_7H_9AsN_2O_4$ [1] [2]
Molecular Weight	260.08 g/mol [1] [2]
Synonyms	Ameban, Arsuran, Carbarson, Fenarstone, p-Carbamylaminophenylarsonic acid, 4-Ureidobenzeneearsonic acid [1]
Melting Point	174°C [1]
Chemical Structure	A benzene ring with an arsonic acid group [As] (=O) (O)O and a ureido group (NC (=O)N) at the para-position [2].
pKa	3.78 (predicted) [1]
Solubility	Slightly soluble in DMSO and Methanol (with sonication) [1].

Property	Description
Form	Solid [1]
Stability	Hygroscopic [1]

## Analytical Methodologies for Detection and Degradation

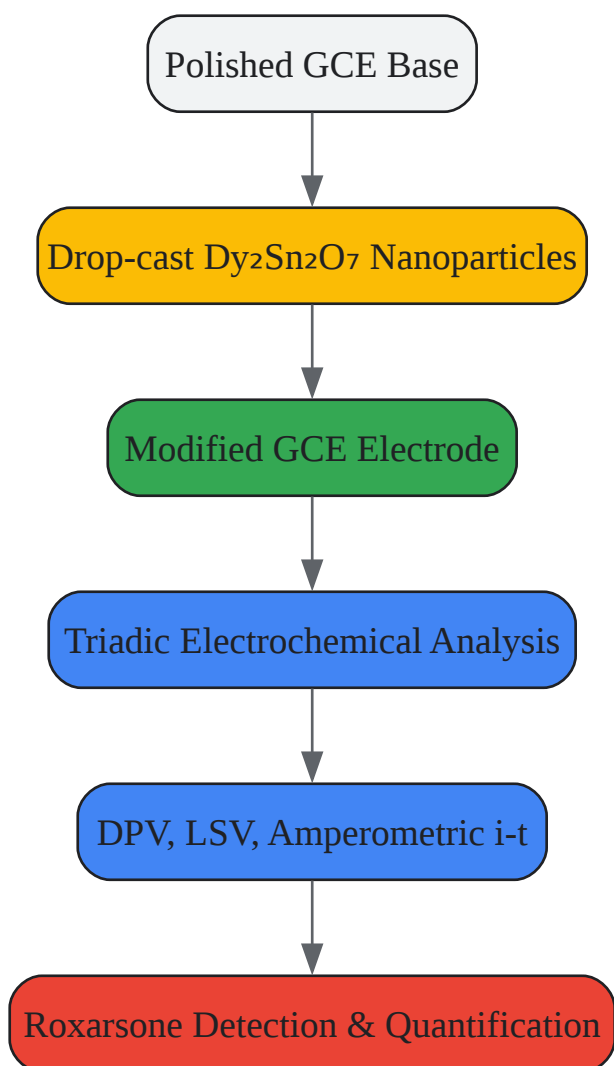
While direct protocols for **Carbarstone** are not fully detailed in the search results, recent research describes advanced methods for detecting similar organoarsenicals and degrading **Carbarstone**.

### Electrochemical Detection of Organoarsenicals

A study on detecting Roxarsone used a **Dy<sub>2</sub>Sn<sub>2</sub>O<sub>7</sub> nanoparticle-modified Glassy Carbon Electrode (GCE)**. The general workflow is as follows [3]:

- **Electrode Modification:** Disperse synthesized Dy<sub>2</sub>Sn<sub>2</sub>O<sub>7</sub> nanoparticles in a solvent and drop-cast onto a polished GCE surface.
- **Electrochemical Measurement:** Analyze the sample using a triadic approach:
  - **Differential Pulse Voltammetry (DPV)**
  - **Linear Sweep Voltammetry (LSV)**
  - **Amperometric i-t method**
- **Key Findings:** The modified electrode showed a large electrochemical active surface area, excellent electrical conductivity, and high sensitivity for Roxarsone detection [3].

This diagram illustrates the core workflow for electrochemical detection using the modified electrode:



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## Photocatalytic Degradation of Carbarsonne

Recent studies demonstrate using ternary heteronanocomposites like **Bi<sub>2</sub>S<sub>3</sub>/BiOCl@In<sub>2</sub>S<sub>3</sub>** and **Bi<sub>2</sub>S<sub>3</sub>/BiOBr@In<sub>2</sub>S<sub>3</sub>** for visible-light-driven **Carbarsonne** detoxification [4].

- **Photocatalyst Synthesis:** Fabricate nanocomposites via a facile wet-chemical method. Bi<sub>2</sub>S<sub>3</sub> forms nanorods, while BiOCl, BiOBr, and In<sub>2</sub>S<sub>3</sub> form nanosheets, creating a multi-structured composite [4].
- **Degradation Procedure:** Illuminate a **Carbarsonne** aqueous solution with visible light in the presence of the photocatalyst.
- **Performance:** The composites achieved complete **Carbarsonne** degradation within **20 to 34 minutes**, with rate constants of **0.1572 min<sup>-1</sup>** and **0.1022 min<sup>-1</sup>**, respectively. The high efficiency is due to a

double Z-scheme heterojunction that inhibits electron-hole pair recombination and enhances redox reactivity [4].

- **Analysis:** The degradation pathway and mechanism were confirmed using mass spectral analysis, showing hydroxyl radicals as the primary reactive species responsible for breaking down the **Carbarson** molecule [4].

## Historical and Regulatory Context

**Carbarson** is an organoarsenic compound used as an antiprotozoal drug for treating amebiasis in humans and for controlling histomoniasis (blackhead disease) in turkeys. It was also employed as a feed additive to promote weight gain in poultry [2].

In September 2013, the U.S. FDA announced the voluntary withdrawal of approvals for **carbarson**, roxarsone, and arsanilic acid for use in animal feed. The approval for the last arsenical animal drug, nitarson, was withdrawn in 2015 [2].

## Research Applications and Future Directions

Current research focuses on addressing the environmental persistence of **Carbarson**. The development of efficient photocatalytic materials for its degradation is a significant area of interest. Furthermore, understanding the broader "arsenome" (the complete set of arsenic-containing species in a biological system) is crucial for toxicological studies [4] [5].

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## References

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**Address:** Ontario, CA 91761, United States

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